

An In-depth Technical Guide to the Solubility and Stability of 3-Methoxyphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyphenyl

Cat. No.: B12655295

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of 3-Methoxyphenol (CAS 150-19-6), a key intermediate in the synthesis of pharmaceuticals and flavorings such as vanillin.^{[1][2]} This document compiles available data on its physicochemical properties, outlines detailed experimental protocols for its analysis, and presents visual workflows and diagrams to support research and development activities.

Physicochemical Properties of 3-Methoxyphenol

3-Methoxyphenol, also known as m-guaiacol or resorcinol monomethyl ether, is a phenolic compound with a methoxy group at the 3-position.^[3] It typically appears as a clear, colorless to light yellow or pink-red liquid at room temperature.^{[1][4][5]}

Table 1: General Physicochemical Properties of 3-Methoxyphenol

Property	Value	Reference
Molecular Formula	C ₇ H ₈ O ₂	[3]
Molecular Weight	124.14 g/mol	[3]
Appearance	Clear, pink to red liquid with a phenolic, caramel-like odor	[4]
Melting Point	-17 °C to <1.4 °F	[1][6]
Boiling Point	244 °C (at 760 mmHg); 113-115 °C (at 5 mmHg)	[2][7]
Density	1.131 g/mL at 25 °C	[7]
pKa	9.65 at 25 °C	[1][4]
LogP (Octanol/Water)	1.340	[1]

Solubility of 3-Methoxyphenol

The solubility of 3-Methoxyphenol is a critical parameter for its application in synthesis, formulation, and biological studies. Temperature and the nature of the solvent are key factors influencing its solubility.[8]

Quantitative solubility data for 3-Methoxyphenol in a wide range of solvents is limited in publicly available literature. The following table summarizes the available information.

Table 2: Solubility of 3-Methoxyphenol in Various Solvents

Solvent	Solubility	Temperature	Reference
Water	Slightly soluble / Partly soluble	Room Temperature	[1][4][9]
Ethanol	Soluble	Not Specified	[4]
Ether	Soluble	Not Specified	[4]
Acetone	Highly Soluble	Not Specified	[8]
Ethyl Acetate	Slightly Soluble / Highly Soluble	Not Specified	[1][8]
Chloroform	Slightly Soluble	Not Specified	[1]
Dimethyl Sulfoxide (DMSO)	100 mg/mL (805.54 mM)	Not Specified	[10]

Note: "Slightly soluble" and "Soluble" are qualitative terms from the cited sources. Further experimental determination is required for precise quantitative values.

This protocol is based on the widely used shake-flask method, consistent with OECD Guideline 105 for water solubility, and can be adapted for organic solvents.[5][9][11][12]

Objective: To determine the saturation solubility of 3-Methoxyphenol in a given solvent at a specific temperature.

Materials:

- 3-Methoxyphenol (purity \geq 99%)
- Solvent of interest (e.g., water, ethanol, phosphate buffer)
- Thermostatically controlled shaker bath
- Analytical balance
- Centrifuge

- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID)

Procedure:

- Preparation:
 - Equilibrate the solvent and the thermostatically controlled shaker bath to the desired temperature (e.g., 25 °C).
 - Prepare a calibration curve for 3-Methoxyphenol using the chosen analytical method.
- Equilibration:
 - Add an excess amount of 3-Methoxyphenol to a known volume of the solvent in a sealed flask. The excess solid/liquid phase should be clearly visible.
 - Place the flask in the shaker bath and agitate at a constant speed for a sufficient period to reach equilibrium. A preliminary test should be conducted to determine the time to equilibrium (e.g., 24 to 48 hours).^[5]
- Sample Collection and Preparation:
 - After equilibration, stop the agitation and allow the mixture to settle for at least 24 hours at the constant temperature to allow for phase separation.
 - Carefully withdraw a sample from the supernatant (the saturated solution) using a pipette or syringe.
 - To remove any undissolved micro-particles, centrifuge the sample or filter it through a syringe filter that has been pre-saturated with the solution to avoid loss of analyte due to adsorption.
- Quantification:

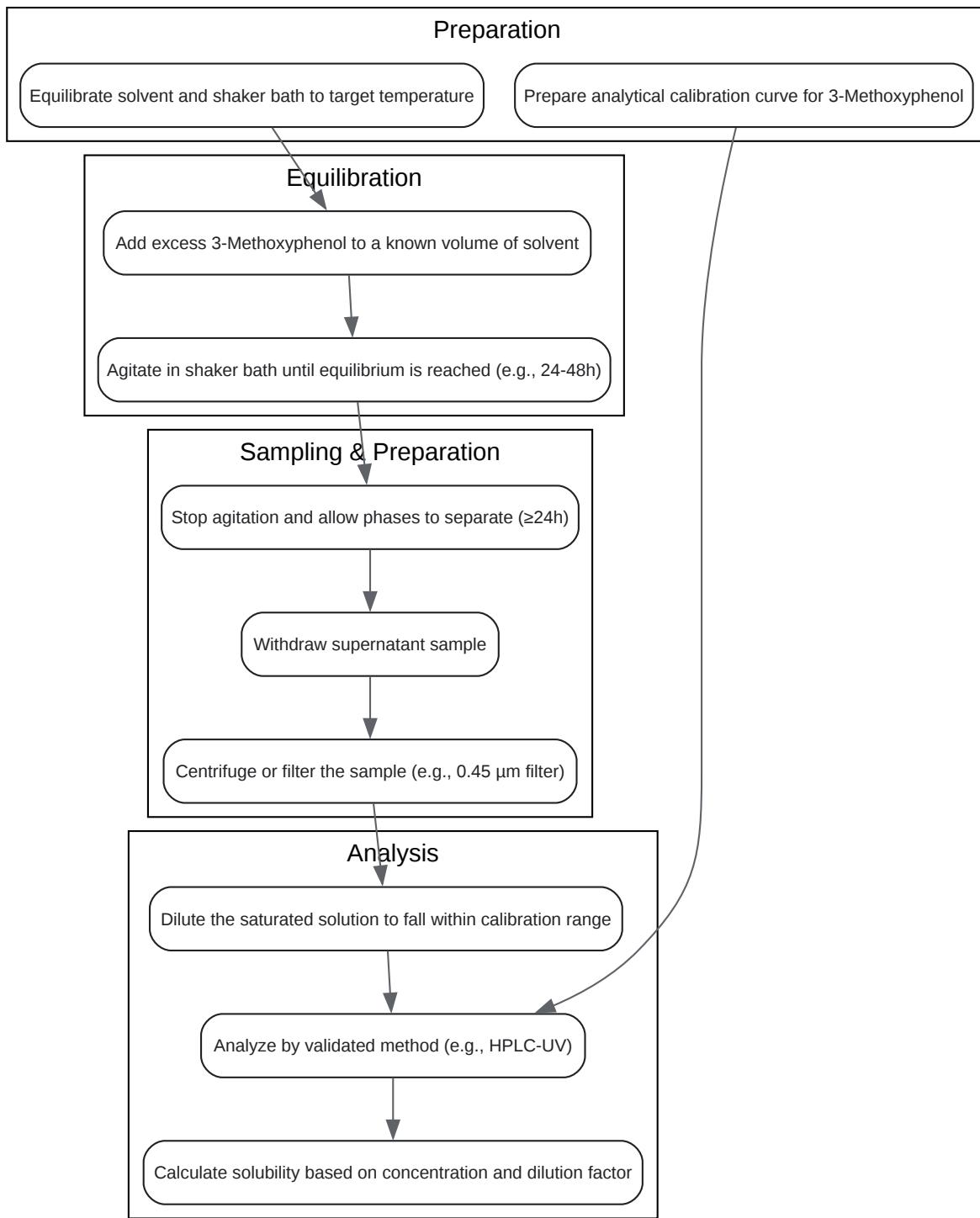
- Accurately dilute the clear, saturated solution with the solvent to a concentration that falls within the range of the analytical calibration curve.
- Analyze the diluted sample using the validated analytical method (e.g., HPLC-UV) to determine the concentration of 3-Methoxyphenol.

• Calculation:

- Calculate the solubility using the following formula: Solubility (g/L) = Concentration from analysis (g/L) × Dilution Factor

Workflow Diagram:

Workflow for Solubility Determination (Shake-Flask Method)

[Click to download full resolution via product page](#)

Workflow for Solubility Determination (Shake-Flask Method)

Stability of 3-Methoxyphenol

3-Methoxyphenol is generally stable under normal temperature and pressure. However, its stability can be influenced by environmental factors such as light, pH, and temperature, which is a common characteristic of phenolic compounds.^[8] For pharmaceutical applications, rigorous stability testing is required.^[7]

- General Stability: Stable under recommended storage conditions (room temperature, sealed, in a dry and dark place).^{[1][4]}
- Thermal Decomposition: In the absence of oxygen, thermal decomposition of methoxyphenols can yield phenol and hydroxyphenols.^[13]
- Photodegradation: Studies on methoxyphenols indicate that they undergo photochemical decay, with degradation rates influenced by the wavelength of light and the presence of other substances like nitrates.^{[14][15]} The degradation of phenolic compounds via photocatalysis often follows first-order kinetics.^[16]

Table 3: Factors Affecting the Stability of 3-Methoxyphenol

Factor	Effect on Stability	Comments	Reference
Temperature	Elevated temperatures can accelerate degradation.	Store at recommended temperatures (e.g., 4°C for long-term storage).	[8][10]
Light	Exposure to light, especially UV, can induce photo-oxidation.	Store in a dark place or in light-resistant containers.	[1][8]
pH	Phenolic compounds are generally more stable in acidic conditions (pH 3-6).	Stability decreases in neutral to alkaline environments due to auto-oxidation.	[8]
Oxygen	The presence of oxygen is critical for oxidative degradation.	Store in well-sealed containers, potentially under an inert atmosphere.	[8]

This protocol provides a framework for assessing the stability of 3-Methoxyphenol under various stress conditions, based on ICH Q1A guidelines.[7][17]

Objective: To evaluate the stability of 3-Methoxyphenol under conditions of elevated temperature, humidity, and light exposure.

Materials:

- 3-Methoxyphenol (purity \geq 99%)
- Stability chambers with controlled temperature and humidity
- Photostability chamber
- Appropriate containers (e.g., amber glass vials)

- Validated stability-indicating HPLC method for the quantification of 3-Methoxyphenol and its degradation products.

Procedure:

- Forced Degradation (Stress Testing):
 - Acid/Base Hydrolysis: Dissolve 3-Methoxyphenol in solutions of varying pH (e.g., 0.1N HCl, water, 0.1N NaOH) and store at an elevated temperature (e.g., 60°C). Sample at various time points (e.g., 0, 2, 6, 12, 24 hours) and analyze for degradation.
 - Oxidative Degradation: Dissolve 3-Methoxyphenol in a solution of hydrogen peroxide (e.g., 3% H₂O₂) and store at room temperature. Sample and analyze at set intervals.
 - Thermal Degradation: Expose solid or liquid 3-Methoxyphenol to high temperatures (e.g., 60°C, 80°C) and analyze at various time points.
 - Photostability: Expose the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.[\[18\]](#) A dark control sample should be stored under the same conditions but protected from light.
- Accelerated and Long-Term Stability Studies:
 - Place samples of 3-Methoxyphenol in appropriate containers and store them in stability chambers under the following conditions:
 - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
 - Withdraw samples at specified time points (e.g., 0, 3, 6, 9, 12 months for long-term; 0, 1, 3, 6 months for accelerated) and analyze for purity, potency, and degradation products.[\[19\]](#)
- Analysis:
 - At each time point, analyze the samples using a validated stability-indicating HPLC method. The method must be able to separate the intact compound from any degradation

products.

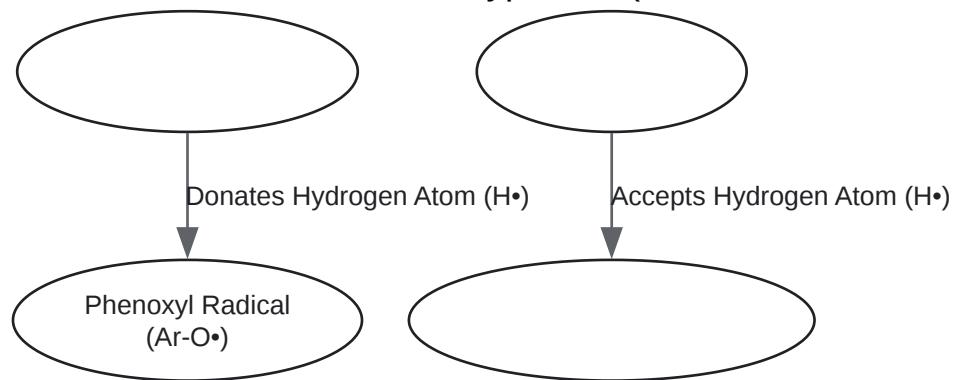
- Monitor for changes in physical appearance, assay (concentration), and the formation of impurities.
- Data Evaluation:
 - Plot the assay of 3-Methoxyphenol against time for each storage condition to determine the degradation kinetics (e.g., zero-order or first-order).
 - Calculate the degradation rate constant (k) and the shelf-life or re-test period.

Role of 3-Methoxyphenol in Chemical Pathways and Reactions

3-Methoxyphenol is a versatile building block in organic synthesis and exhibits antioxidant properties characteristic of phenolic compounds.

Phenolic compounds like 3-Methoxyphenol act as antioxidants primarily by scavenging free radicals. This can occur through several mechanisms, including Hydrogen Atom Transfer (HAT) and Single Electron Transfer followed by Proton Transfer (SET-PT).[20][21] The hydroxyl group on the benzene ring is crucial for this activity, as it can donate a hydrogen atom to a free radical, thereby neutralizing it.[22]

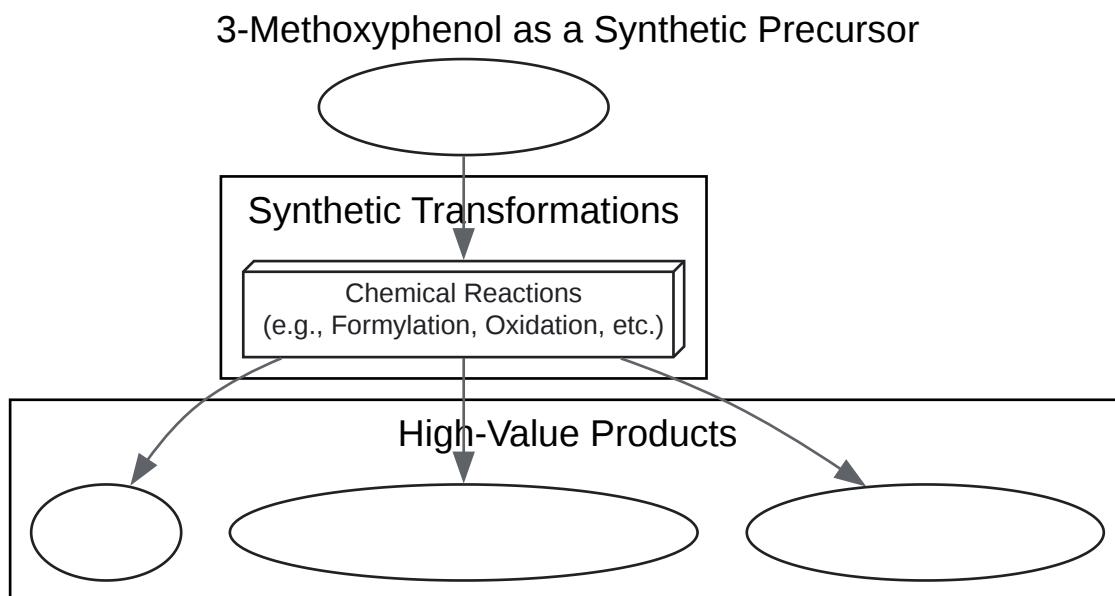
Antioxidant Mechanism of 3-Methoxyphenol (Free Radical Scavenging)



[Click to download full resolution via product page](#)

Antioxidant Mechanism of 3-Methoxyphenol (Free Radical Scavenging)

3-Methoxyphenol is a key starting material for the synthesis of a variety of more complex molecules. A prominent example is its use in the production of vanillin.[\[1\]](#)[\[2\]](#) It is also used in the synthesis of various pharmaceutical intermediates and other fine chemicals.[\[23\]](#)



[Click to download full resolution via product page](#)

3-Methoxyphenol as a Synthetic Precursor

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [nbinno.com](#) [nbinno.com]
- 2. [nbinno.com](#) [nbinno.com]
- 3. 3-Methoxyphenol | C7H8O2 | CID 9007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [scribd.com](#) [scribd.com]
- 5. [books.google.cn](#) [books.google.cn]
- 6. 3-Methoxyphenol synthesis - chemicalbook [chemicalbook.com]

- 7. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. filab.fr [filab.fr]
- 10. medchemexpress.com [medchemexpress.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchportal.hkust.edu.hk [researchportal.hkust.edu.hk]
- 16. mdpi.com [mdpi.com]
- 17. database.ich.org [database.ich.org]
- 18. Ich guidelines for stability studies 1 | PPTX [slideshare.net]
- 19. ema.europa.eu [ema.europa.eu]
- 20. researchgate.net [researchgate.net]
- 21. Radical Scavenging Mechanisms of Phenolic Compounds: A Quantitative Structure-Property Relationship (QSPR) Study - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Reactivity of phenolic compounds towards free radicals under in vitro conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 23. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility and Stability of 3-Methoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12655295#solubility-and-stability-of-3-methoxyphenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com